

N-butylcyclopentanamine hydrochloride

physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-butylcyclopentanamine*
hydrochloride

Cat. No.: *B1357249*

[Get Quote](#)

N-butylcyclopentanamine Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-butylcyclopentanamine hydrochloride is a secondary amine salt that serves as a versatile building block in organic synthesis. Its structure, featuring a flexible n-butyl group and a conformationally restricted cyclopentane ring, makes it a valuable synthon for the development of novel chemical entities with potential applications in medicinal chemistry and agrochemical research.^[1] The hydrochloride salt form enhances the compound's stability and solubility in various solvents, facilitating its use in a range of chemical reactions.^[1] This technical guide provides a comprehensive overview of the known physical and chemical properties of **N-butylcyclopentanamine hydrochloride**, detailed experimental protocols for its synthesis, and an exploration of its potential applications.

Physical and Chemical Properties

While extensive experimental data for **N-butylcyclopentanamine hydrochloride** is not readily available in the public domain, a combination of data from chemical suppliers and computational predictions provides valuable insights into its physicochemical profile.

Table 1: General and Physical Properties of **N-butylcyclopentanamine Hydrochloride**

Property	Value	Source
Chemical Name	N-butylcyclopentanamine hydrochloride	N/A
CAS Number	1049750-21-1	[1]
Molecular Formula	C ₉ H ₂₀ ClN	[2]
Molecular Weight	177.71 g/mol	[1]
Physical State	Solid	[3]
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	The hydrochloride form suggests enhanced solubility in polar solvents.[1]	N/A

Table 2: Predicted Spectroscopic Data for **N-butylcyclopentanamine Hydrochloride**

Spectroscopy	Predicted Peaks/Shifts
¹ H NMR	Butyl-CH ₃ : ~0.9 ppm (triplet)Butyl-CH ₂ (next to CH ₃): ~1.4 ppm (multiplet)Butyl-CH ₂ (middle): ~1.7 ppm (multiplet)Butyl-CH ₂ (next to N): ~2.9 ppm (multiplet)Cyclopentyl-CH (next to N): ~3.5 ppm (multiplet)Cyclopentyl-CH ₂ (adjacent to CH-N): ~1.8-2.0 ppm (multiplet)Cyclopentyl-CH ₂ (far from N): ~1.6-1.7 ppm (multiplet)[1]
¹³ C NMR	Butyl-CH ₃ : ~14 ppmButyl-CH ₂ (next to CH ₃): ~20 ppmButyl-CH ₂ (middle): ~28 ppmButyl-CH ₂ (next to N): ~48 ppmCyclopentyl-CH (next to N): ~65 ppmCyclopentyl-CH ₂ (adjacent to CH-N): ~32 ppmCyclopentyl-CH ₂ (far from N): ~24 ppm[1]
IR Spectroscopy	N-H+ Stretch (broad): 2800-3000 cm ⁻¹ C-N Stretch: 1150-1250 cm ⁻¹ [1]

Experimental Protocols

The primary route for the synthesis of **N-butylcyclopentanamine hydrochloride** is the reductive amination of cyclopentanone with n-butylamine, followed by the formation of the hydrochloride salt.[1]

Synthesis of N-butylcyclopentanamine

This procedure involves a one-pot reaction where cyclopentanone and n-butylamine react to form an intermediate imine, which is then reduced in situ to the desired secondary amine.

Detailed Experimental Protocol:

- **Reaction Setup:** A round-bottom flask equipped with a magnetic stirrer and a reflux condenser is charged with cyclopentanone (1.0 eq) and n-butylamine (1.0-1.2 eq) in a suitable solvent such as methanol or ethanol.

- **Imine Formation:** The mixture is stirred at room temperature for 1-2 hours to facilitate the formation of the N-butylcyclopentanimine intermediate.
- **Reduction:** A reducing agent is then added portion-wise to the reaction mixture. Common reducing agents for this transformation include sodium borohydride (NaBH_4) or catalytic hydrogenation (e.g., H_2 gas with a Palladium on carbon catalyst).^[1]
 - **Using Sodium Borohydride:** NaBH_4 (1.5-2.0 eq) is added slowly at 0 °C. After the addition is complete, the reaction is allowed to warm to room temperature and stirred for an additional 12-24 hours.
 - **Using Catalytic Hydrogenation:** The reaction mixture is transferred to a hydrogenation apparatus with a Pd/C catalyst (5-10 mol%) and subjected to a hydrogen atmosphere (typically 50 psi) until the reaction is complete, as monitored by TLC or GC-MS.
- **Work-up:** The reaction mixture is quenched by the slow addition of water. The organic solvent is removed under reduced pressure. The aqueous layer is extracted with an organic solvent like ethyl acetate or diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated to yield crude N-butylcyclopentanamine.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel.

Formation of N-butylcyclopentanamine Hydrochloride

The purified N-butylcyclopentanamine is converted to its hydrochloride salt to improve its stability and handling properties.^[1]

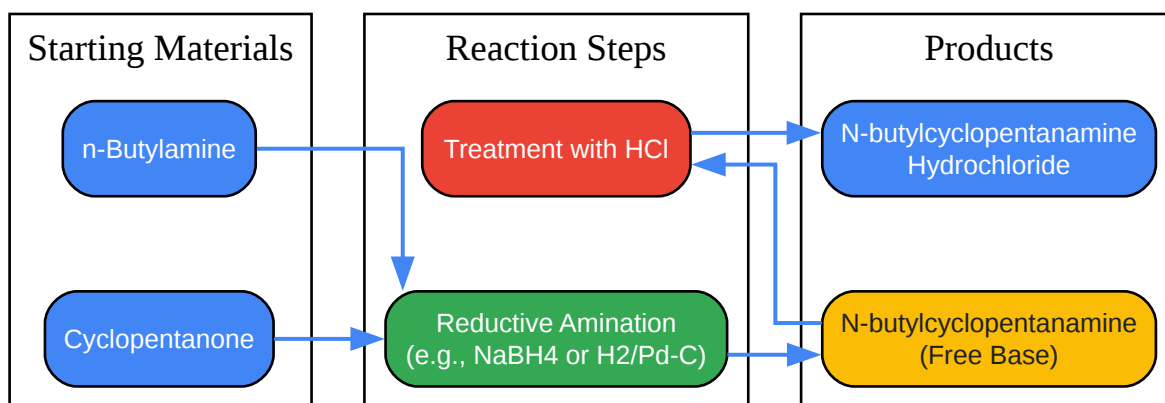
Detailed Experimental Protocol:

- **Salt Formation:** The purified N-butylcyclopentanamine is dissolved in a suitable organic solvent such as diethyl ether or ethyl acetate.^[1] A solution of hydrochloric acid (e.g., 2M HCl in diethyl ether or gaseous HCl) is added dropwise with stirring until the precipitation of a white solid is complete.

- Isolation: The precipitated **N-butylcyclopentanamine hydrochloride** is collected by filtration, washed with cold diethyl ether, and dried under vacuum to yield the final product.

Logical Relationships in Synthesis

The synthesis of **N-butylcyclopentanamine hydrochloride** follows a clear and logical progression of chemical transformations.



[Click to download full resolution via product page](#)

A flowchart illustrating the synthetic pathway to **N-butylcyclopentanamine hydrochloride**.

Applications in Research and Development

N-butylcyclopentanamine hydrochloride is primarily utilized as a chemical building block in the synthesis of more complex molecules.^[1] Its structural features are of interest in the following areas:

- Medicinal Chemistry:** The N-butylcyclopentanamine scaffold can be incorporated into larger molecules designed to interact with biological targets.^[1] The lipophilic nature of the butyl and cyclopentyl groups can influence the pharmacokinetic and pharmacodynamic properties of a drug candidate.
- Agrochemical Research:** Similar to its role in pharmaceuticals, this compound can serve as a precursor for the synthesis of novel pesticides and herbicides.^[1] The molecular structure can be modified to optimize activity against specific agricultural pests or weeds.

Currently, there is limited publicly available information on specific biological signaling pathways directly modulated by **N-butylcyclopentanamine hydrochloride** itself. Its role is primarily that of an intermediate in the discovery and development of new active compounds.

Safety and Handling

Specific safety data for **N-butylcyclopentanamine hydrochloride** is not widely available. As with any chemical reagent, it should be handled with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Conclusion

N-butylcyclopentanamine hydrochloride is a valuable and accessible chemical intermediate with significant potential in the fields of drug discovery and agrochemical development. While a comprehensive experimental characterization is not yet fully documented in the literature, its synthesis is straightforward. This technical guide provides a foundational understanding of its properties and synthesis, which will be beneficial for researchers and scientists looking to utilize this compound in their synthetic endeavors. Further research into its specific biological activities and the properties of its derivatives is warranted to fully explore its potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-butylcyclopentanamine hydrochloride | 1049750-21-1 | Benchchem [benchchem.com]
- 2. PubChemLite - N-butylcyclopentanamine hydrochloride (C₉H₁₉N) [pubchemlite.lcsb.uni.lu]
- 3. Hit2Lead | N-butylcyclopentanamine hydrochloride | CAS# 1049750-21-1 | MFCD08559402 | BB-4024875 [hit2lead.com]
- To cite this document: BenchChem. [N-butylcyclopentanamine hydrochloride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1357249#n-butylcyclopentanamine-hydrochloride-physical-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com